

An In-depth Technical Guide to the Synthesis and Characterization of 3-Hydroxyisonicotinamide

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Compound of Interest

Compound Name: 3-Hydroxyisonicotinamide

Cat. No.: B160976

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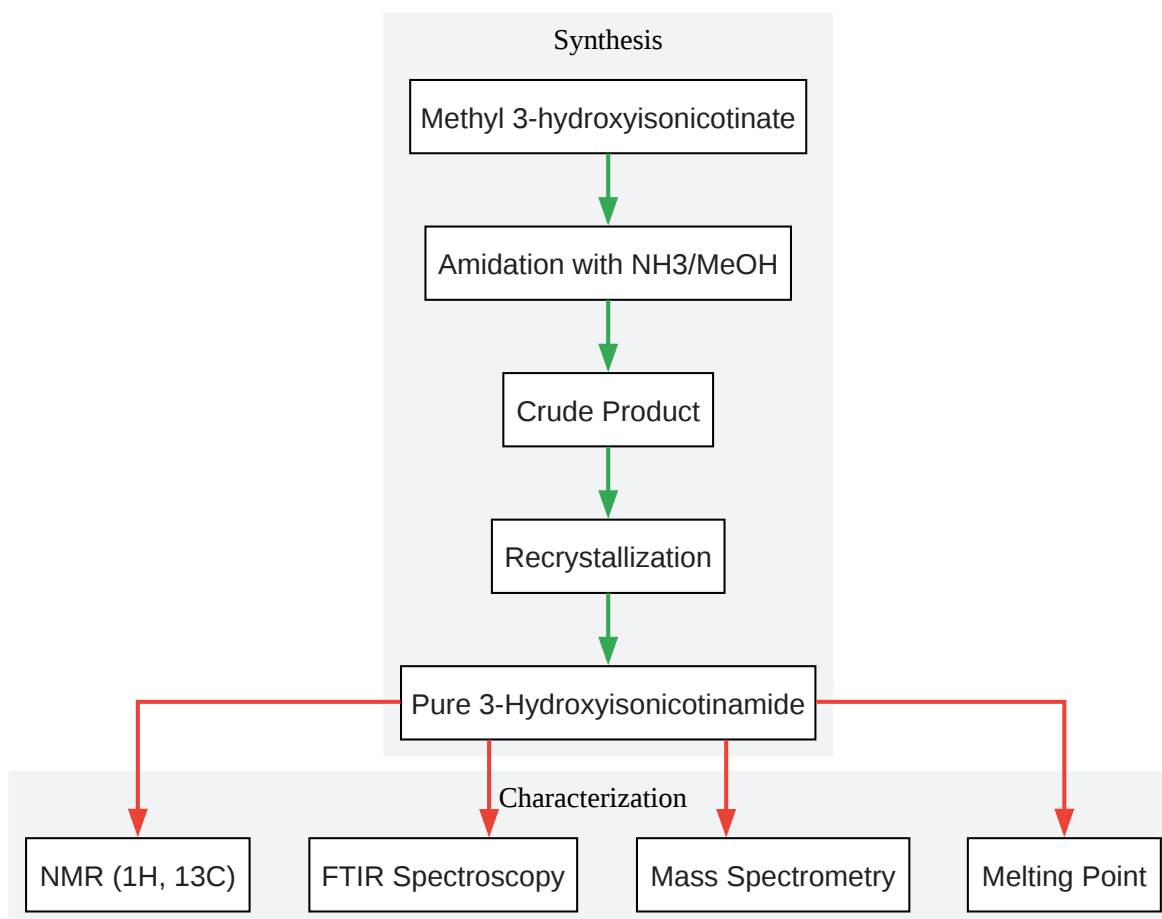
This guide provides a comprehensive overview of the synthesis and characterization of **3-Hydroxyisonicotinamide**, a valuable heterocyclic compound with applications in medicinal chemistry and drug development. This document details a feasible synthetic protocol, methods for purification, and a full suite of analytical techniques for structural elucidation and purity assessment.

Synthesis of 3-Hydroxyisonicotinamide

The most direct and common laboratory-scale synthesis of **3-Hydroxyisonicotinamide** involves the amidation of a suitable 3-hydroxyisonicotinic acid derivative. A practical and efficient approach utilizes methyl 3-hydroxyisonicotinate as the starting material. This method involves the reaction of the methyl ester with ammonia, typically in a sealed vessel to maintain the concentration of the volatile reagent.

Proposed Synthetic Pathway

The synthesis proceeds via the nucleophilic acyl substitution of the methyl ester with ammonia.



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